

# 4-Methoxybenzoic Acid: A Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxybenzoic Acid

Cat. No.: B377111

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **4-Methoxybenzoic acid** (p-Anisic acid), a compound widely used in the synthesis of pharmaceuticals, fragrances, and other complex organic molecules. Adherence to rigorous safety protocols is essential when working with this chemical to ensure personnel safety and prevent environmental contamination. This document outlines the known hazards, exposure controls, and emergency procedures, supported by available toxicological data and experimental methodologies.

## Chemical and Physical Properties

**4-Methoxybenzoic acid** is a white to light cream-colored crystalline solid.<sup>[1][2]</sup> It is characterized by its low water solubility and stability under normal laboratory conditions.<sup>[2][3]</sup> A summary of its key physical and chemical properties is provided in Table 1.

Property	Value	Reference(s)
Synonyms	p-Anisic acid, Draconic acid	[4]
CAS Number	100-09-4	
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	
Molecular Weight	152.15 g/mol	
Appearance	Light cream powder/solid	
Odor	Odorless	
Melting Point	181 - 186 °C (357.8 - 366.8 °F)	
Boiling Point	275 °C (527 °F) at 760 mmHg	
Flash Point	185 °C (365 °F)	
Solubility	Insoluble in cold water; soluble in alcohol, ether, and ethyl acetate.	
pH	3-4 (saturated solution)	
Stability	Stable under normal conditions.	


## Hazard Identification and GHS Classification

**4-Methoxybenzoic acid** is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to ingestion and irritation of the skin, eyes, and respiratory tract.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation.

Signal Word: Warning

Hazard Pictograms:

-  alt text

Precautionary Statements:

- Prevention: P261, P264, P280
- Response: P305+P351+P338
- Storage: Store in a well-ventilated place. Keep container tightly closed.
- Disposal: Dispose of contents/container to an approved waste disposal plant.

## Toxicological Data

Toxicological studies have been conducted to determine the acute toxicity and irritation potential of **4-Methoxybenzoic acid**. A summary of the available quantitative data is presented in Table 2.

Test	Species	Route	Result	Classification	Reference(s)
Acute Oral Toxicity (LD50)	Rat (male)	Oral	> 5000 mg/kg	Not Classified	
Skin Irritation	Rabbit	Dermal	No skin irritation (24h)	Non-irritant	
Eye Irritation	Rabbit	Ocular	No eye irritation	Non-irritant	
Mutagenicity (Ames Test)	E. coli/S. typhimurium	In vitro	Negative	Non-mutagenic	

## Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **4-Methoxybenzoic acid** are not always publicly available. However, the studies generally adhere to internationally recognized guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following sections describe the general methodologies for the key toxicological endpoints.

### Acute Oral Toxicity (OECD 401)

The acute oral toxicity of **4-Methoxybenzoic acid** was assessed in a limit test.

- Objective: To determine the acute lethal dose (LD50) of a substance when administered orally.
- Test System: Male Sprague-Dawley rats.
- Methodology:
  - A single dose of 5000 mg/kg body weight was administered by oral gavage to a group of male rats.

- The animals were observed for mortality, clinical signs of toxicity, and changes in body weight for 14 days.
- A gross necropsy was performed on all animals at the end of the observation period.
- Results for **4-Methoxybenzoic acid**: No mortality or significant signs of toxicity were observed at the 5000 mg/kg dose level.

## Dermal Irritation (OECD 404)

The potential of **4-Methoxybenzoic acid** to cause skin irritation was evaluated in rabbits.

- Objective: To assess the potential of a substance to cause irritation or corrosion to the skin.
- Test System: New Zealand White rabbits.
- Methodology:
  - A 0.5 g sample of the test substance was applied to a small area of shaved skin on the back of each rabbit.
  - The application site was covered with a semi-occlusive dressing for a 4-hour exposure period.
  - After exposure, the dressing and any residual test substance were removed.
  - The skin was examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Results for **4-Methoxybenzoic acid**: No signs of dermal irritation were observed in any of the tested animals. The primary irritation index was calculated to be 0.0.

## Eye Irritation (OECD 405)

The potential for **4-Methoxybenzoic acid** to cause eye irritation was evaluated in rabbits.

- Objective: To assess the potential of a substance to cause irritation or corrosion to the eyes.
- Test System: New Zealand White rabbits.

- Methodology:
  - A single dose of 0.1 mL (approximately 43 mg) of the test substance was instilled into the conjunctival sac of one eye of each rabbit.
  - The other eye remained untreated and served as a control.
  - The eyes were examined for corneal opacity, iritis, and conjunctival redness and chemosis (swelling) at 1, 24, 48, and 72 hours, and up to 8 days post-instillation.
- Results for **4-Methoxybenzoic acid**: The substance produced minimal conjunctival irritation which resolved by day 8. It was classified as "minimally irritating" to the eye.

## Bacterial Reverse Mutation Test (Ames Test) (OECD 471)

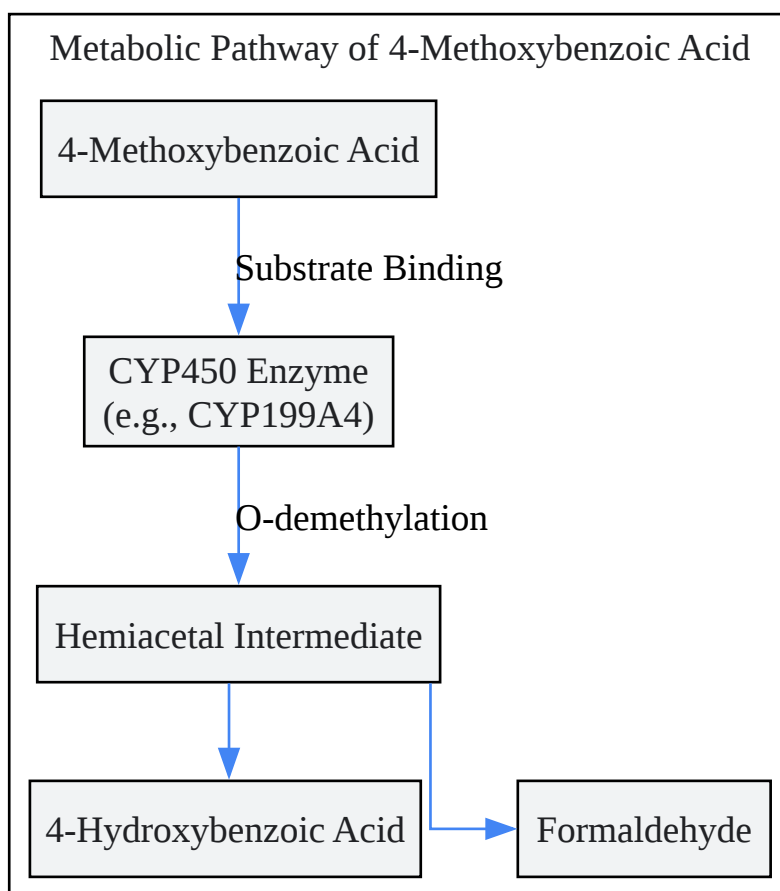
The mutagenic potential of **4-Methoxybenzoic acid** was assessed using the Ames test.

- Objective: To evaluate the potential of a substance to induce gene mutations in bacteria.
- Test System: *Salmonella typhimurium* and *Escherichia coli* strains.
- Methodology:
  - The tester strains, which are auxotrophic for a specific amino acid (histidine for *S. typhimurium* and tryptophan for *E. coli*), were exposed to various concentrations of **4-Methoxybenzoic acid**.
  - The exposure was conducted both with and without an exogenous metabolic activation system (S9 fraction from rat liver) to mimic mammalian metabolism.
  - The bacteria were plated on a minimal agar medium lacking the required amino acid.
  - The number of revertant colonies (colonies that have mutated back to a prototrophic state and can synthesize the amino acid) was counted after a suitable incubation period.
- Results for **4-Methoxybenzoic acid**: The test was negative, indicating that **4-Methoxybenzoic acid** did not induce mutations in the bacterial strains tested.

## Signaling and Metabolic Pathways

### Cytochrome P450 Metabolism

**4-Methoxybenzoic acid** is known to be a substrate for cytochrome P450 (CYP) enzymes. Specifically, it undergoes O-demethylation, a common metabolic pathway for xenobiotics. This process is catalyzed by enzymes such as CYP199A4, which efficiently removes the methyl group from the methoxy substituent. The reaction proceeds via the formation of a hemiacetal intermediate, which then spontaneously decomposes to yield 4-hydroxybenzoic acid and formaldehyde.

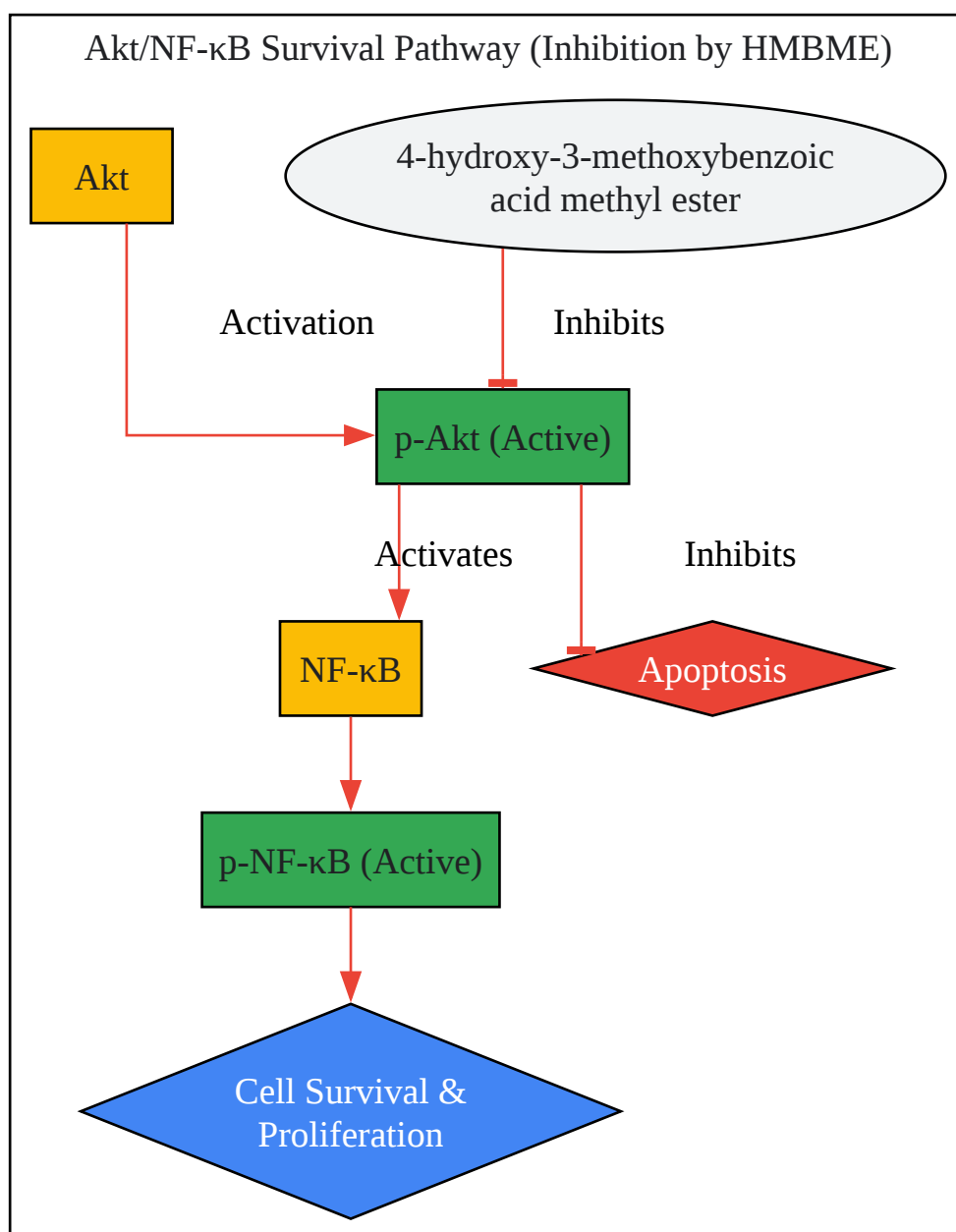


[Click to download full resolution via product page](#)

*Metabolic demethylation of **4-Methoxybenzoic acid**.*

### Akt/NF-κB Signaling Pathway (Derivative Compound)

While direct evidence for **4-Methoxybenzoic acid**'s effect on the Akt/NF- $\kappa$ B signaling pathway is limited, a derivative, 4-hydroxy-3-methoxybenzoic acid methyl ester (HMBME), has been shown to target this pathway in prostate cancer cells. This pathway is crucial for cell survival and proliferation, and its inhibition can lead to apoptosis (programmed cell death). HMBME was found to reduce the levels of phosphorylated (active) Akt and inhibit its kinase activity, which in turn suppressed the transcriptional activity of NF- $\kappa$ B.



[Click to download full resolution via product page](#)



*Inhibition of the Akt/NF- $\kappa$ B pathway by a derivative.*

## Safety and Handling Precautions

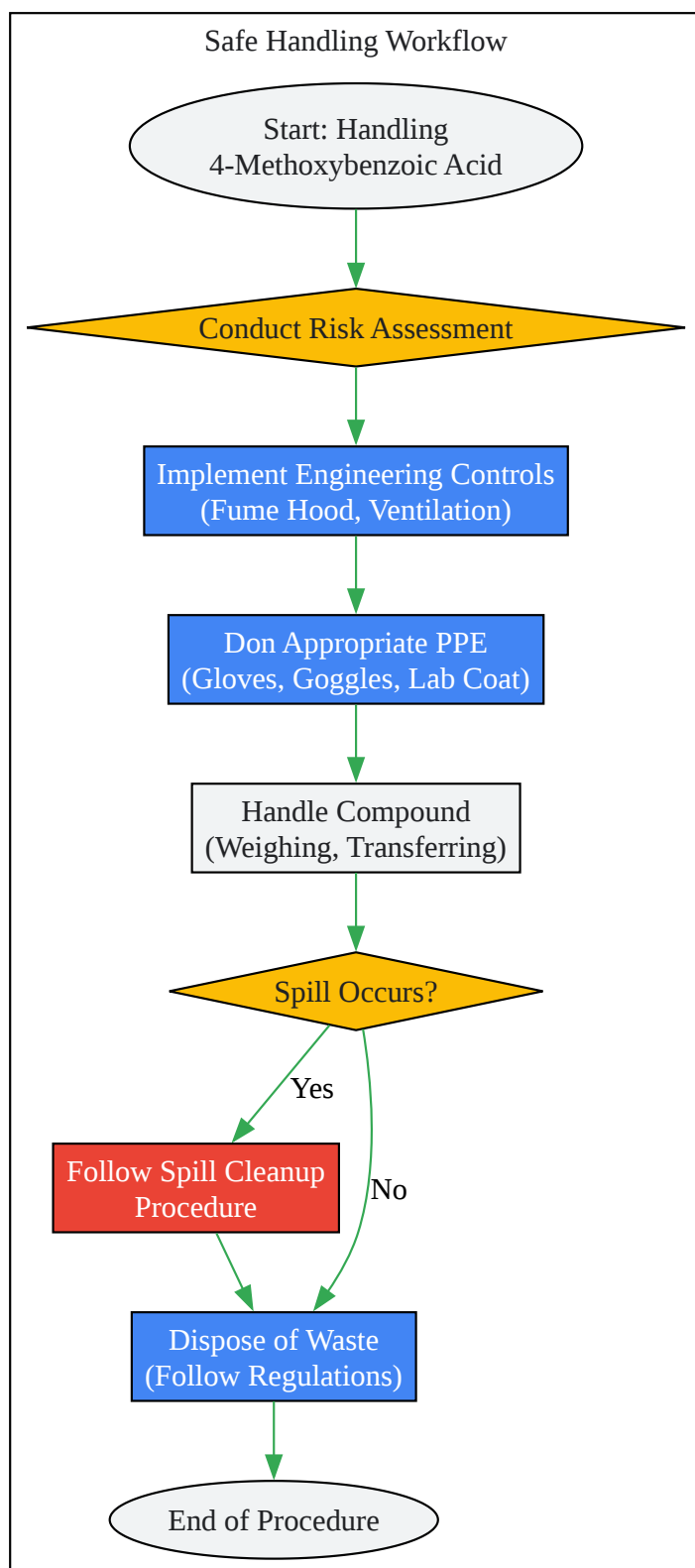
### Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.
- Ensure that eyewash stations and safety showers are readily accessible.

### Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye/Face Protection: Wear chemical safety goggles or glasses with side shields conforming to EN166 (EU) or NIOSH (US) standards.
- Skin Protection: Wear a lab coat and chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If dust is generated and engineering controls are insufficient, use a NIOSH-approved N95 (US) or P2/P3 (EU) particulate respirator.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Hydroxy-3-Methoxybenzoic Acid Methyl Ester: A Curcumin Derivative Targets Akt/NFκB Cell Survival Signaling Pathway: Potential for Prostate Cancer Management - PMC [pmc.ncbi.nlm.nih.gov]
- 2. daikinchemicals.com [daikinchemicals.com]
- 3. Microbial Mutagenicity Assay: Ames Test - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 4-Hydroxy-3-methoxybenzoic acid methyl ester: a curcumin derivative targets Akt/NF kappa B cell survival signaling pathway: potential for prostate cancer management - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Methoxybenzoic Acid: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b377111#4-methoxybenzoic-acid-safety-and-handling-precautions]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)